

# A Technical Guide to 3-O-Methyl Colterol-d9: Application and Sourcing

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## Compound of Interest

Compound Name: 3-O-Methyl Colterol-d9

Cat. No.: B584239

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on **3-O-Methyl Colterol-d9**, a deuterated stable isotope-labeled compound. It serves as an essential internal standard in bioanalytical studies for the accurate quantification of its non-labeled counterpart. This document covers its chemical properties, commercial availability, and a detailed protocol for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays.

## Compound Identification and Properties

**3-O-Methyl Colterol-d9** is the deuterated form of 3-O-Methyl Colterol and a labeled metabolite of the bronchodilator Bitolterol[1]. Its primary application is as an internal standard for quantitative analyses using techniques like LC-MS, where it helps correct for sample preparation variability and matrix effects[2].

## Chemical and Physical Data

The following table summarizes the key quantitative data for **3-O-Methyl Colterol-d9**, compiled from various commercial suppliers.

Property	Value	Source(s)
CAS Number	1346599-83-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Unlabeled CAS	58868-93-2	<a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>12</sub> D <sub>9</sub> NO <sub>3</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	248.37 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Accurate Mass	248.21	<a href="#">[3]</a>
Purity	>95% (HPLC)	<a href="#">[3]</a>
IUPAC Name	4-(1-hydroxy-2-((2-(methyl-d3)propan-2-yl-1,1,1,3,3,3-d6)amino)ethyl)-2-methoxyphenol	<a href="#">[3]</a>
Synonyms	α-[[[(1,1-Dimethylethyl-d9)amino]methyl]-4-hydroxy-3-methoxybenzenemethanol; N-(tert-Butyl-d9)metarterenol	<a href="#">[4]</a>

## Commercial Availability and Storage

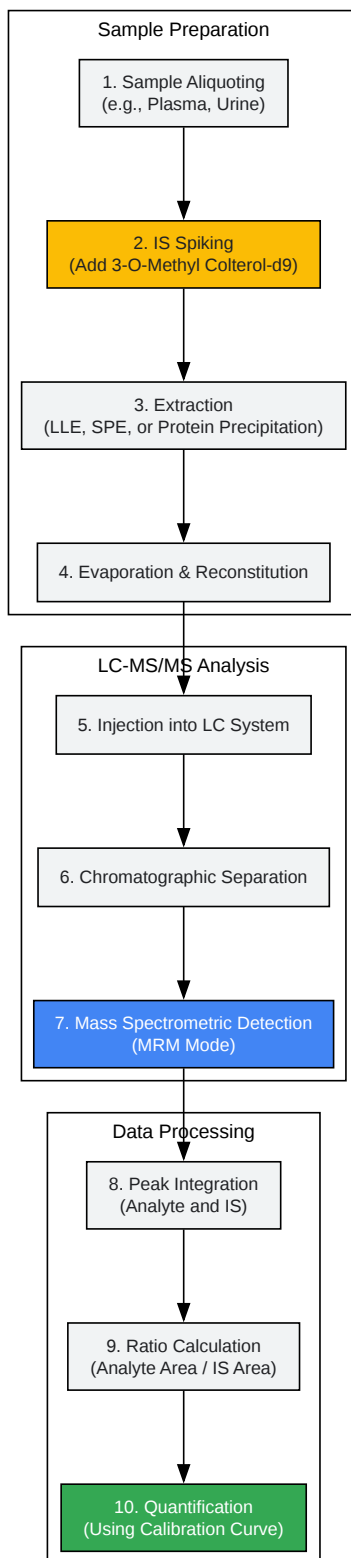
**3-O-Methyl Colterol-d9** is available for research purposes from several specialized chemical suppliers. It is not intended for diagnostic or therapeutic use[\[4\]](#)[\[6\]](#).

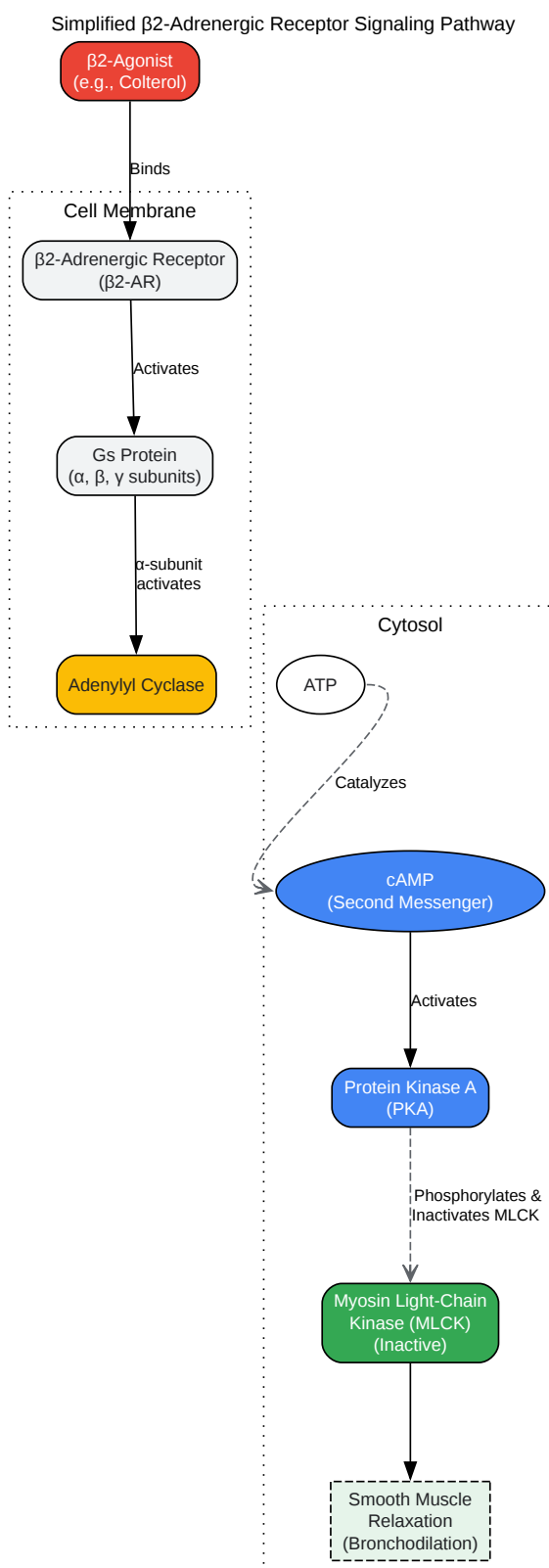
Supplier	Product Code	Available Quantities	Storage Temperature	Shipping Conditions
LGC Standards	TRC-M294572	1 mg, 5 mg, 25 mg	+4°C	Blue Ice
Santa Cruz Biotechnology	sc-215170	Contact for details	2-8°C	Ambient
Pharmaffiliates	PA STI 089760	Contact for details	2-8°C Refrigerator	Ambient
MedChemExpress	HY-13833S	Contact for details	-80°C (6 months); -20°C (1 month)	Ambient
Clinivex	CX-15345	Contact for details	2-8°C	Ambient

## Application in Quantitative Bioanalysis

The primary role of **3-O-Methyl Colterol-d9** is as an internal standard (IS) in LC-MS/MS methods to quantify colterol or its metabolites in biological matrices such as plasma, urine, or whole blood. The workflow below illustrates the typical process for using a deuterated IS in a bioanalytical assay.

## Bioanalytical Workflow Using a Deuterated Internal Standard





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## References

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